

# An In-depth Technical Guide to the Solubility of Direct Black 168

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## Compound of Interest

Compound Name: Direct Black 168

Cat. No.: B12375425

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Direct Black 168** (CAS No.: 85631-88-5), a trisazo dye utilized in various industrial applications. This document compiles available quantitative solubility data, details established experimental protocols for solubility determination, and presents visual diagrams to illustrate key concepts and workflows.

## Core Concepts in Dye Solubility

The solubility of a dye like **Direct Black 168** is a critical parameter influencing its application, formulation, and environmental fate. It is governed by the principle of "like dissolves like," where the molecular structure of the dye and the solvent, including their polarity and capacity for hydrogen bonding, dictate the extent of dissolution. Factors such as temperature, pH, and the presence of other solutes can significantly impact solubility.

## Quantitative Solubility Data for Direct Black 168

Quantitative solubility data for **Direct Black 168** in a wide range of solvents is not extensively documented in publicly available literature. However, based on technical data sheets and available information, the following data has been compiled. It is important to note that the solvent for the 25 g/L value was not specified but is presumed to be water.

Solvent	Temperature (°C)	Solubility (g/L)	Source(s)
Water	Not Specified	25	[1]
Water	90	50	[2]
Water	Not Specified	Soluble	[3][4]
Dimethyl Sulfoxide (DMSO)	Not Specified	Slightly Soluble	[5]
Methanol	Not Specified	Slightly Soluble	[5]

Note: The CAS number 83046-38-2 is sometimes listed as an alternative for **Direct Black 168**. One source provides solubility data for this alternative CAS number in several organic solvents; however, this data should be used with caution as it may not be representative of the primary CAS number 85631-88-5.

## Experimental Protocols for Solubility Determination

For researchers seeking to determine the solubility of **Direct Black 168** in specific solvent systems, the shake-flask method followed by spectrophotometric analysis is a widely accepted and reliable protocol.

### Shake-Flask Method for Equilibrium Solubility Determination

This method is considered the gold standard for determining the equilibrium solubility of a compound in a given solvent.

Objective: To determine the saturation concentration of **Direct Black 168** in a solvent at a controlled temperature.

Materials:

- **Direct Black 168** powder
- Solvent of interest

- Volumetric flasks
- Analytical balance
- Shaking incubator or water bath with temperature control
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- UV-Vis Spectrophotometer
- Cuvettes

#### Procedure:

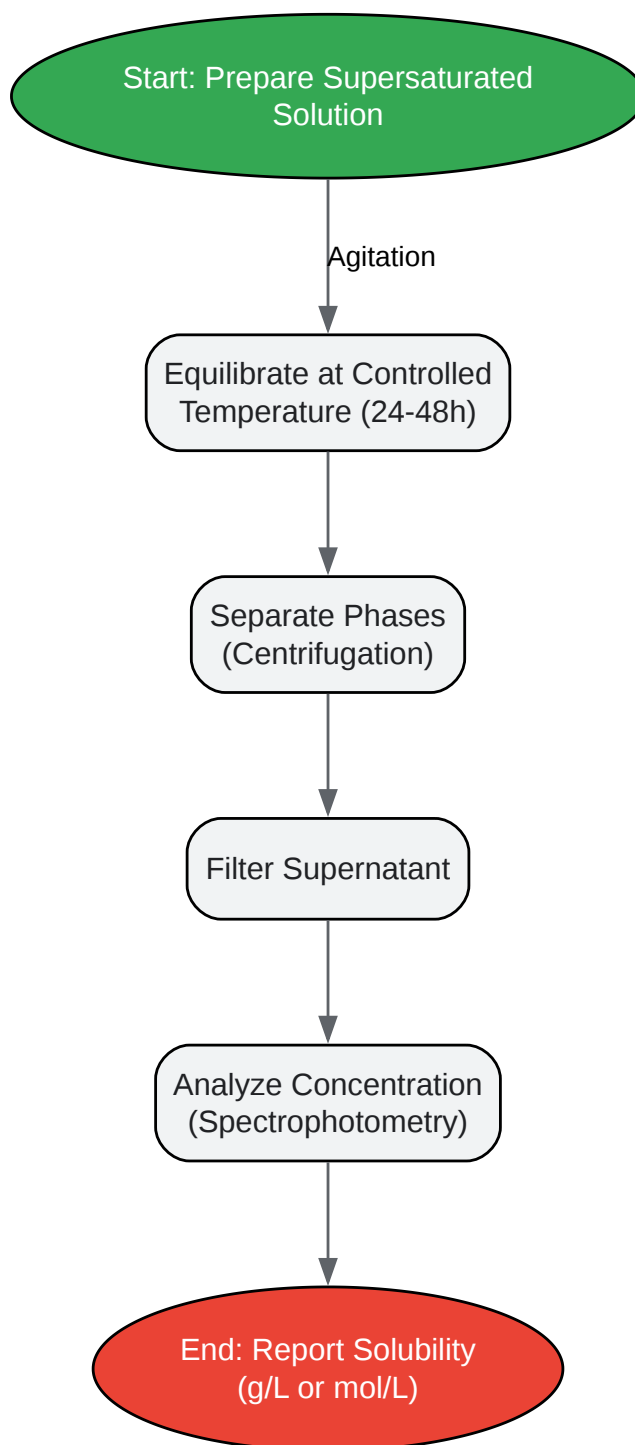
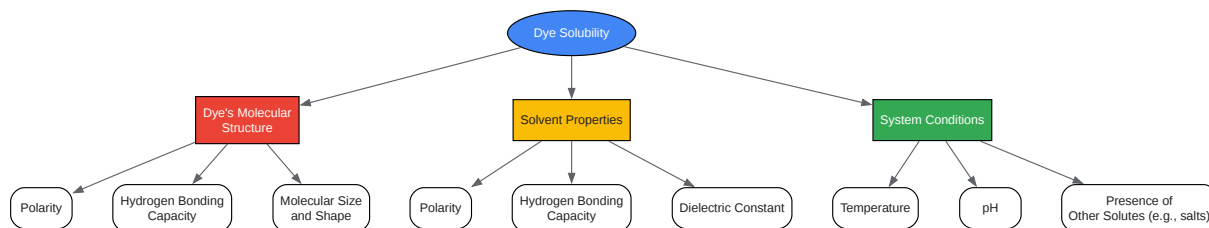
- **Preparation of Supersaturated Solution:** Add an excess amount of **Direct Black 168** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask). The amount of dye added should be more than what is expected to dissolve to ensure that a saturated solution is formed.
- **Equilibration:** Place the sealed container in a shaking incubator or water bath set to the desired temperature. Agitate the mixture for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved dye.
- **Phase Separation:** After equilibration, remove the container and allow it to stand at the set temperature to let the undissolved solid settle. To effectively separate the solid from the liquid phase, centrifuge the sample at a high speed.
- **Sample Extraction:** Carefully withdraw a clear aliquot of the supernatant using a syringe. It is crucial to avoid disturbing the solid pellet at the bottom.
- **Filtration:** Filter the extracted supernatant through a chemically inert syringe filter (e.g., 0.22  $\mu\text{m}$  PTFE) to remove any remaining microscopic particles. This step ensures that the analyzed solution is free of undissolved solids.
- **Quantification (Spectrophotometry):**

- Prepare a series of standard solutions of **Direct Black 168** with known concentrations in the same solvent.
- Measure the absorbance of these standard solutions at the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) using a UV-Vis spectrophotometer.
- Plot a calibration curve of absorbance versus concentration.
- Dilute the filtered saturated solution to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample and use the calibration curve to determine its concentration.
- Calculate the original concentration of the saturated solution by accounting for the dilution factor.

Data Reporting: The solubility is typically reported in grams per liter (g/L) or moles per liter (mol/L) at the specified temperature.

## Visualizations

### Factors Influencing Dye Solubility



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